

A Technical Guide to the Physical Characteristics of 1-Tridecanesulfonic Acid Sodium Salt

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Compound of Interest

Compound Name: *1-Tridecanesulfonic Acid Sodium Salt*

Cat. No.: *B1324511*

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For Researchers, Scientists, and Drug Development Professionals

This technical whitepaper provides a comprehensive overview of the core physical characteristics of **1-tridecanesulfonic acid sodium salt**. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound as a surfactant, emulsifier, or ion-pairing reagent. This guide emphasizes structured data presentation, detailed experimental methodologies, and visual representations of relevant workflows.

Core Physical and Chemical Properties

1-Tridecanesulfonic acid sodium salt is an anionic surfactant belonging to the family of alkyl sulfonates. Its amphiphilic nature, conferred by a long hydrophobic alkyl chain and a hydrophilic sulfonate headgroup, dictates its utility in various scientific applications.

General Properties

Property	Value	Source
Chemical Name	1-Tridecanesulfonic acid, sodium salt	TCI Chemicals
Synonyms	Sodium 1-tridecanesulfonate, IPC-ALKS-13	TCI Chemicals
CAS Number	5802-89-1	Echemi[1]
Molecular Formula	C ₁₃ H ₂₇ NaO ₃ S	ChemicalBook[2]
Appearance	White powder to crystal	TCI Chemicals

Quantitative Physical Data

Precise quantitative physical data for **1-tridecanesulfonic acid sodium salt** is not readily available in published literature. However, data for structurally similar alkyl sulfonate salts can provide a useful reference point for estimating its properties.

Property	1-Tridecanesulfonic Acid Sodium Salt	1-Tetradecanesulfonic Acid Sodium Salt (Analogue)	1-Decanesulfonic Acid Sodium Salt (Analogue)
Molecular Weight (g/mol)	288.42[2]	300.43[3]	244.32[4]
Melting Point (°C)	Data not available	225-227[3]	>300[5]
Boiling Point (°C)	Data not available	N/A[3]	Data not available
Solubility	"Almost transparency" in hot water	"Almost transparency" in hot water[3]	Soluble in water[6]

Experimental Protocols for Physical Characterization

The following sections detail standardized experimental methodologies for determining the key physical properties of solid organic salts like **1-tridecanesulfonic acid sodium salt**.

Determination of Melting Point (Capillary Method)

This protocol outlines a common laboratory method for determining the melting point range of a solid organic compound.

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Materials:

- **1-Tridecanesulfonic acid sodium salt** sample
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- **Sample Preparation:** Ensure the **1-tridecanesulfonic acid sodium salt** sample is completely dry. Grind a small amount of the sample into a fine powder using a mortar and pestle.
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating:** Begin heating the apparatus. For an unknown sample, a rapid heating rate can be used to determine an approximate melting range. For a more precise measurement, heat

rapidly to about 20°C below the approximate melting point, then reduce the heating rate to 1-2°C per minute.

- Observation: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).

Determination of Aqueous Solubility (Visual Method)

This protocol provides a basic method for qualitatively and semi-quantitatively assessing the solubility of a surfactant in water.

Objective: To determine the approximate solubility of **1-tridecanesulfonic acid sodium salt** in water at a given temperature.

Materials:

- **1-Tridecanesulfonic acid sodium salt** sample
- Distilled or deionized water
- Test tubes or small beakers
- Water bath or hot plate with magnetic stirrer
- Analytical balance
- Graduated cylinders or pipettes

Procedure:

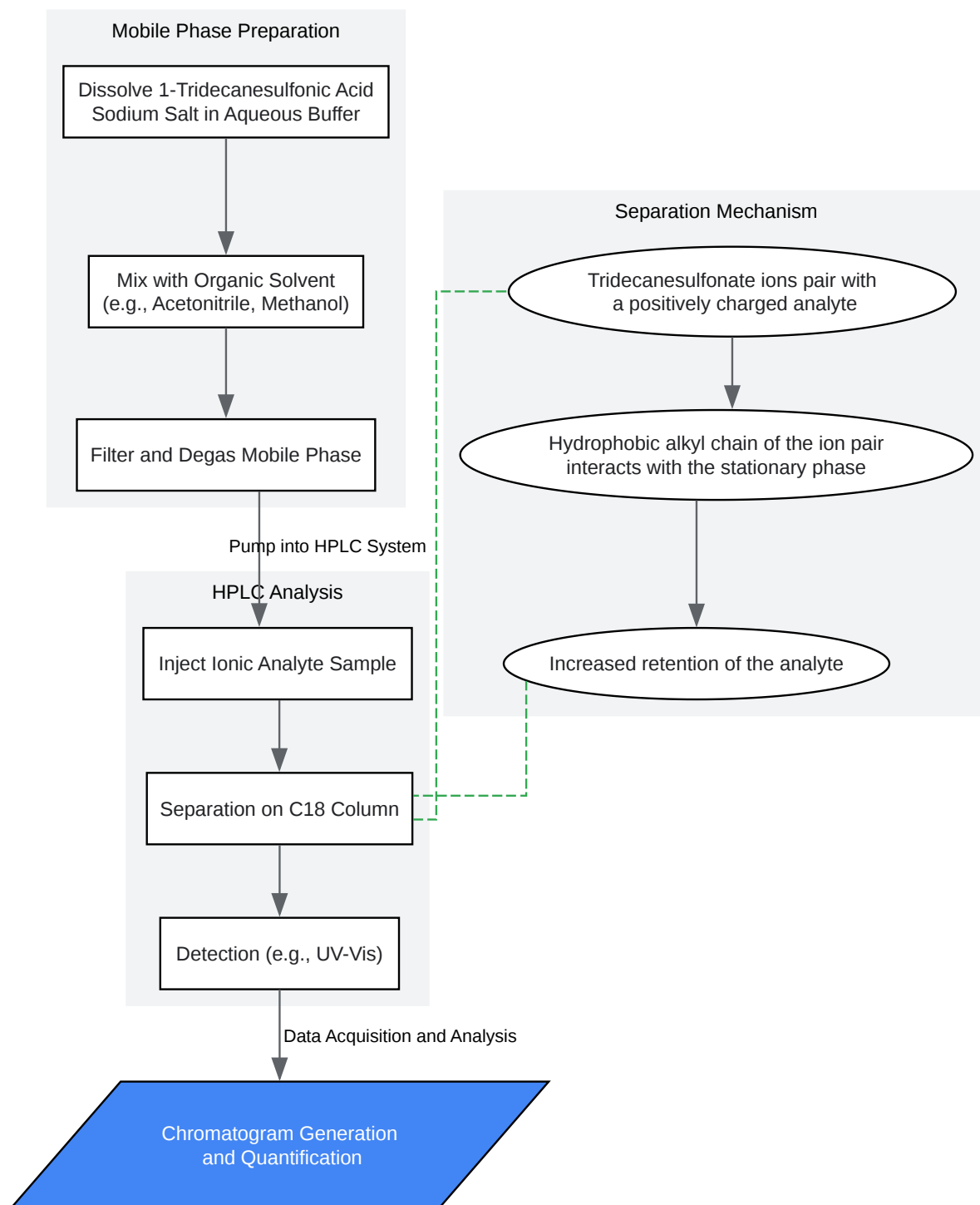
- Preparation of a Saturated Solution: Add a known mass of **1-tridecanesulfonic acid sodium salt** to a known volume of water at a specific temperature (e.g., room temperature or in a heated water bath).
- Equilibration: Stir the mixture vigorously for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached and the solution is saturated.

- **Observation:** After stirring, allow the solution to stand and observe for any undissolved solid. If the solid has completely dissolved, add more solute until a saturated solution with excess solid is obtained.
- **Qualitative Assessment:** The visual observation of solubility can be recorded (e.g., "soluble," "sparingly soluble," "insoluble"). For surfactants, terms like "clear solution," "cloudy dispersion," or "forms gel" are also descriptive. The observation of "almost transparency" in hot water suggests good solubility at elevated temperatures.

Application Workflow: Ion-Pair Chromatography

1-Tridecanesulfonic acid sodium salt is utilized as an ion-pairing reagent in High-Performance Liquid Chromatography (HPLC). This technique is particularly useful for the separation of ionic or highly polar analytes on a reversed-phase column. The workflow below illustrates the role of **1-tridecanesulfonic acid sodium salt** in this process.

Workflow for Ion-Pair Reversed-Phase HPLC

[Click to download full resolution via product page](#)Caption: Ion-Pair HPLC Workflow using **1-Tridecanesulfonic Acid Sodium Salt**.

Safety and Handling

1-Tridecanesulfonic acid sodium salt should be handled in accordance with good laboratory practices. A safety data sheet (SDS) should be consulted for detailed safety information.^[1]

General precautions include:

- Personal Protective Equipment: Wear appropriate protective gloves, safety glasses, and a lab coat.
- Inhalation: Avoid inhaling dust. Use in a well-ventilated area or with respiratory protection.
- Storage: Store in a tightly closed container in a cool, dry place. The compound can be hygroscopic.

This document is intended for informational purposes only and should not be considered a substitute for a comprehensive safety data sheet or professional scientific consultation.

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